

Personal protective equipment for handling Nornicotine

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Compound of Interest

Compound Name: **Nornicotine**

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Essential Safety and Handling Guide for Nornicotine

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **nornicotine**. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental contamination. **Nornicotine** is a toxic chemical that requires careful management in a controlled laboratory setting.

Hazard Identification and GHS Classification

Nornicotine is classified as a hazardous substance.[\[1\]](#)[\[2\]](#) It is toxic if swallowed, in contact with skin, or inhaled.[\[1\]](#)[\[3\]](#) It is also known to cause skin and serious eye irritation and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: GHS Hazard Statements for **Nornicotine**

Hazard Code	Hazard Statement	Signal Word	Pictogram(s)
H301	Toxic if swallowed	Danger	
H311	Toxic in contact with skin	Danger	
H331	Toxic if inhaled	Danger	
H315	Causes skin irritation	Warning	!
H319	Causes serious eye irritation	Warning	!
H335	May cause respiratory irritation	Warning	!

Source:[1][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of **nornicotine** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **Nornicotine**

Property	Value
Physical State	Liquid[5]
Appearance	Colorless[5]
Molecular Formula	C ₉ H ₁₂ N ₂ [1]
Molecular Weight	148.20 g/mol [1]
Boiling Point	269.9 °C at 760 mmHg[3]
Flash Point	101 °C / 213.8 °F[5]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to prevent exposure through inhalation, dermal contact, or eye contact.[\[6\]](#) The use of PPE should be considered the final barrier after engineering controls and safe work practices have been implemented.[\[7\]](#)

Table 3: Recommended Personal Protective Equipment for Handling Nornicotine

Body Part	PPE Recommendation	Specifications and Best Practices
Hands	Double chemical-resistant gloves	Use powder-free nitrile or similar chemically resistant gloves. [7] [8] Double gloving is recommended. [7] Change gloves every 30-60 minutes or immediately if contamination is known or suspected. [7]
Body	Chemical-resistant lab coat or gown	Wear a long-sleeved, disposable gown over personal clothing. [3] [8] Ensure cuffs are tucked under the outer glove. [7]
Eyes/Face	Tightly fitting safety goggles and face shield	Goggles should conform to EN 166 (EU) or NIOSH (US) standards. [3] A face shield should be used in conjunction with goggles, especially when there is a risk of splashes. [9] [10]
Respiratory	Full-face respirator	A NIOSH/MSHA-approved respirator is required if engineering controls (e.g., fume hood) are not available or sufficient, or if aerosols may be generated. [3] [4] [8]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for safely handling **nornicotine** in a laboratory environment.

Pre-Handling Preparations

- Consult SDS: Always review the Safety Data Sheet (SDS) for **nornicotine** before use.[3][4] [5][11]
- Verify Engineering Controls: Ensure a certified chemical fume hood is operational.[4] Confirm the availability and functionality of a safety shower and eye wash station.[4]
- Assemble PPE: Don all required PPE as specified in Table 3 before entering the handling area.[3]
- Prepare Work Area: Designate a specific area for handling **nornicotine**. Cover the work surface with absorbent, disposable bench paper.
- Gather Materials: Ensure all necessary equipment (e.g., non-sparking tools, sealed containers) is within the designated area to minimize movement.[3]

Handling Procedure

- Work Within a Fume Hood: Conduct all manipulations of **nornicotine** inside a certified chemical fume hood to prevent inhalation exposure.[3][11]
- Prevent Aerosol Generation: Handle the substance carefully to avoid the formation of aerosols.[11]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[3][5] Wash hands thoroughly after handling, even if gloves were worn.[3][4]
- Container Management: Keep containers of **nornicotine** tightly sealed when not in use.[3] [11]
- Storage: Store **nornicotine** in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents.[3][5] The storage area should be locked.[3]

Post-Handling Actions

- Decontamination: Wipe down the work surface and any equipment used with an appropriate cleaning agent.
- PPE Removal: Remove PPE carefully to avoid cross-contamination. The outer pair of gloves should be removed first, followed by the gown, face shield, goggles, and inner gloves.[7]
- Hand Washing: Immediately wash hands with soap and water after removing all PPE.[4][7]

Disposal Plan

Nornicotine and any contaminated materials must be treated as hazardous waste.

- Waste Segregation: Collect all **nornicotine** waste, including empty containers, contaminated PPE, and absorbent materials, in a dedicated, clearly labeled, and sealed hazardous waste container.[4]
- Prohibited Disposal: Do not dispose of **nornicotine** with household garbage or discharge it into the sewage system.[11]
- Incineration: The recommended disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[4]
- Regulatory Compliance: All disposal must be carried out in accordance with applicable local, state, and federal regulations for hazardous waste.[3][5]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

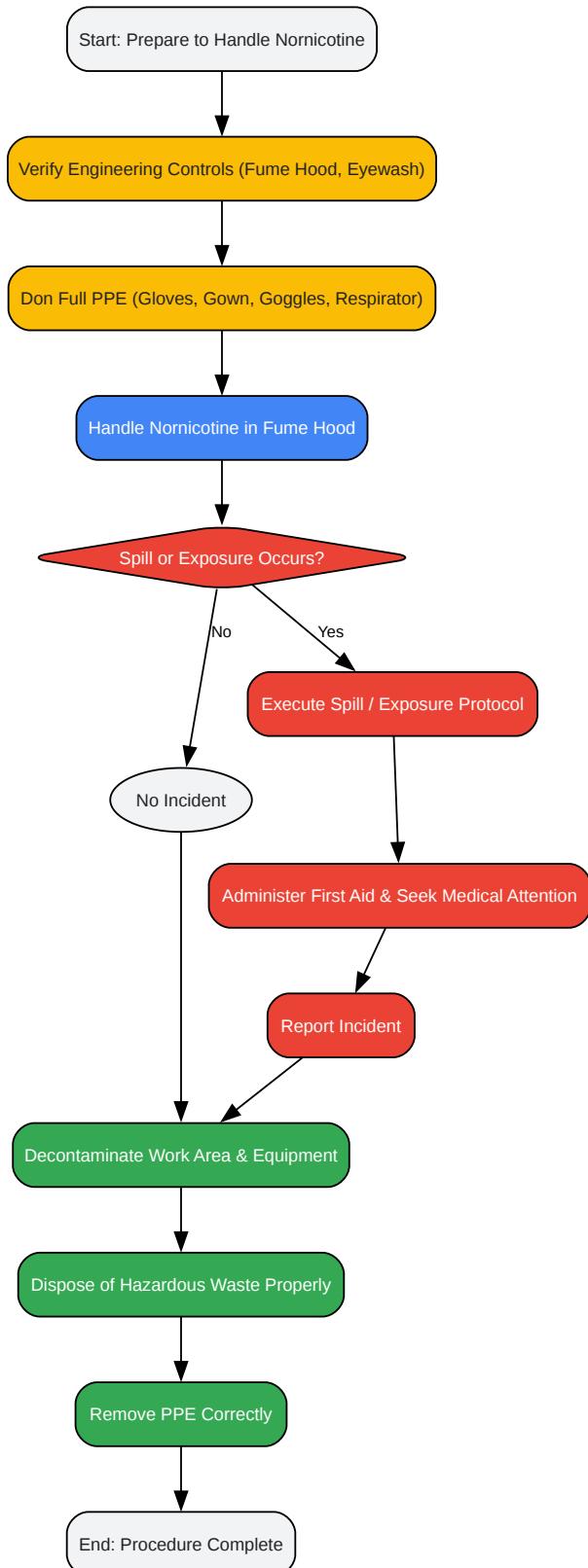
Table 4: First-Aid Measures for **Nornicotine** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[3][5] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4]
Skin Contact	Immediately remove all contaminated clothing. [3] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][5] Seek medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[4] [5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[4]
Ingestion	Rinse the mouth with water.[3][5] Do NOT induce vomiting. Seek immediate emergency medical help.[3]

Spill Management

- Evacuate non-essential personnel from the area.
- Wearing full PPE, contain the spill using an inert absorbent material.
- Collect the absorbed material using non-sparking tools and place it into a sealed container for hazardous waste disposal.[3]
- Ventilate the area and decontaminate the spill site thoroughly.[4]

Nornicotine Handling and Emergency Workflow

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Caption: Workflow for safe handling and emergency response for **nornicotine**.

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